

structural formula and IUPAC name of 3-Ethyl-4-methylhexane

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Compound of Interest

Compound Name: 3-Ethyl-4-methylhexane

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An In-Depth Technical Guide to 3-Ethyl-4-methylhexane

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of the branched alkane **3-Ethyl-4-methylhexane**, including its chemical structure, nomenclature, physicochemical properties, and representative synthetic approaches.

IUPAC Name and Structural Formula

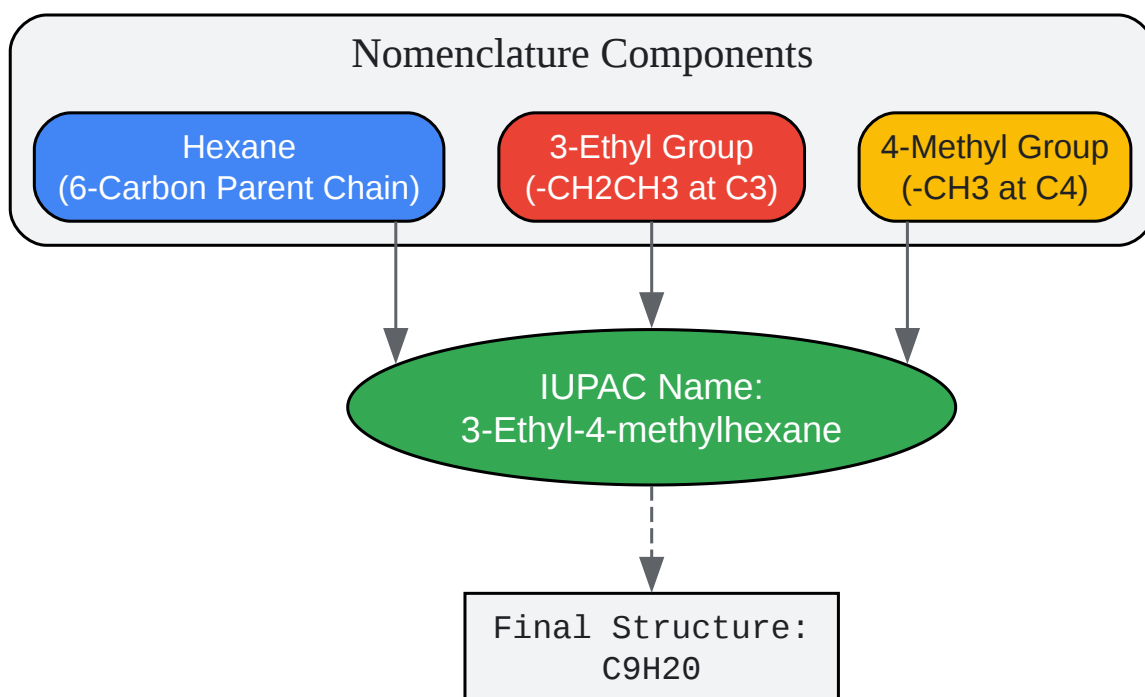
The International Union of Pure and Applied Chemistry (IUPAC) name for the compound is **3-Ethyl-4-methylhexane**.^{[1][2]} This name is derived following systematic nomenclature rules:

- **Parent Chain:** The longest continuous chain of carbon atoms is six, designating "hexane" as the parent alkane.^[3]
- **Substituents:** An ethyl group (-CH₂CH₃) is located on the third carbon, and a methyl group (-CH₃) is on the fourth carbon.^[3]
- **Numbering:** The carbon chain is numbered to assign the lowest possible locants to the substituents. Numbering from either direction results in the locant set (3,4). In such cases, the substituent that comes first alphabetically (Ethyl) is given the lower number.^[4]

The chemical structure and formulas are as follows:

- Molecular Formula: C_9H_{20}
- Structural Formula:
- SMILES: CCC(C)C(CC)CC
- InChIKey: OKCRKWVABWILDR-UHFFFAOYSA-N

The logical relationship between the IUPAC name components and the final structure is illustrated in the diagram below.



Logical Construction of 3-Ethyl-4-methylhexane

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Diagram illustrating the derivation of the **3-Ethyl-4-methylhexane** structure from its IUPAC name.

Physicochemical Data

The known physical and chemical properties of **3-Ethyl-4-methylhexane** are summarized in the table below. This data is critical for applications in chemical synthesis, purification, and materials science.

Property	Value	Reference
Identifier		
CAS Number	3074-77-9	[2]
PubChem CID	18314	[1]
Molecular Properties		
Molecular Weight	128.25 g/mol	[1]
Exact Mass	128.15700 Da	
Physical Properties		
Boiling Point	140.1 °C at 760 mmHg	
Melting Point	-112.99 °C (Predicted)	[6]
Density	0.721 g/cm ³	
Flash Point	59.3 °C	
Index of Refraction	1.405	
Partition Coefficient		
LogP (XLogP3)	4.5	[1]
Spectroscopic Data		
GC-MS	Data available in NIST database	[1][2]
IR Spectra	Data available	[1][2]

Experimental Protocols: Synthesis

Specific, detailed experimental protocols for the synthesis of **3-Ethyl-4-methylhexane** are not commonly published, as it is not a compound of major industrial or pharmaceutical significance. However, its structure is accessible through established organometallic coupling reactions used for the general synthesis of branched alkanes.

A representative synthetic strategy would involve a Grignard reaction, a robust method for forming carbon-carbon bonds.

General Methodology: Grignard Synthesis

- **Grignard Reagent Formation:** A secondary alkyl halide, such as 2-bromobutane, is reacted with magnesium metal in an anhydrous ether solvent (e.g., diethyl ether or THF) to form the Grignard reagent, sec-butylmagnesium bromide.
 - $\text{CH}_3\text{CH}(\text{Br})\text{CH}_2\text{CH}_3 + \text{Mg} \rightarrow \text{CH}_3\text{CH}(\text{MgBr})\text{CH}_2\text{CH}_3$
- **Nucleophilic Addition:** The Grignard reagent is then reacted with a suitable ketone, such as 3-pentanone. The sec-butyl group acts as a nucleophile, attacking the electrophilic carbonyl carbon. This is followed by an acidic workup to protonate the resulting alkoxide.
 - Step 1: $\text{CH}_3\text{CH}_2\text{C}(=\text{O})\text{CH}_2\text{CH}_3 + \text{CH}_3\text{CH}(\text{MgBr})\text{CH}_2\text{CH}_3 \rightarrow (\text{CH}_3\text{CH}_2)_2\text{C}(\text{OMgBr})\text{CH}(\text{CH}_3)\text{CH}_2\text{CH}_3$
 - Step 2: $(\text{CH}_3\text{CH}_2)_2\text{C}(\text{OMgBr})\text{CH}(\text{CH}_3)\text{CH}_2\text{CH}_3 + \text{H}_3\text{O}^+ \rightarrow (\text{CH}_3\text{CH}_2)_2\text{C}(\text{OH})\text{CH}(\text{CH}_3)\text{CH}_2\text{CH}_3 + \text{H}_2\text{O} + \text{Mg}(\text{Br})(\text{OH})$
 - This yields the tertiary alcohol, 3-ethyl-4-methylhexan-3-ol.
- **Deoxygenation:** The final step is the removal of the hydroxyl group to yield the target alkane. This can be achieved through a two-step process:
 - a. **Conversion to a Halide:** The alcohol is converted to an alkyl halide (e.g., a bromide) using an agent like PBr_3 or HBr .
 - b. **Reductive Dehalogenation:** The resulting alkyl halide is reduced to the alkane using a reducing agent such as lithium aluminum hydride (LiAlH_4) or through catalytic hydrogenation.

Alternative methods for synthesizing branched alkanes include the Corey-House synthesis, which involves the coupling of an alkyl halide with a lithium dialkylcuprate, offering a different route to construct the desired carbon skeleton.[7][8]

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